

Comprehensive Safety and Handling Guide for E6801

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: E6801
CAS No.: 528859-04-3
Cat. No.: B1671027

[Get Quote](#)

Disclaimer: The chemical identifier "**E6801**" is not standard. This guide provides safety information for two possible interpretations: 6801 MULTILEC® Industrial Oil, a hydrocarbon-based lubricant, and Tetrachloroethylene, a hazardous solvent found in a similarly named product, "E-6800." Always verify the chemical identity using the manufacturer's Safety Data Sheet (SDS) before handling.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for laboratory, research, and drug development professionals.

Section 1: Personal Protective Equipment (PPE)

Appropriate PPE is critical to minimize exposure to hazardous chemicals. The required level of protection depends on the specific chemical and the nature of the task.

PPE for 6801 MULTILEC® Industrial Oil

This product is a combustible industrial oil. While it has low volatility, prolonged contact can cause skin irritation.

Recommended PPE:



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

PPE for Tetrachloroethylene

Tetrachloroethylene is a hazardous substance that is a potential carcinogen and can cause serious health effects upon exposure.[3]

Recommended PPE:



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Section 2: Experimental Protocols and Handling

Adherence to proper handling procedures is essential for maintaining a safe laboratory environment.

Handling 6801 MULTILEC® Industrial Oil

- Ventilation: Use in a well-ventilated area.[1]
- Hygiene: Wash hands thoroughly with soap and water after handling.[1] Launder contaminated clothing separately.[1]
- Spills: In case of a spill, contain the material using sand, earth, or vermiculite.[1] Collect the absorbed material into a labeled container for disposal.[1] The spill area will be slippery.[1]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials and ignition sources.[1] Keep containers sealed when not in use.[1]

Handling Tetrachloroethylene

- Ventilation: Always handle in a chemical fume hood or with local exhaust ventilation.
- Hygiene: Avoid contact with skin, eyes, and clothing.[7] Wash hands thoroughly after handling.[6]
- Spills: For small spills, absorb with an inert material (e.g., vermiculite, dry sand) and place in a sealed container for disposal.[6][8] Do not wash spills into the sewer.[6]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible materials such as strong bases, alkali metals, and oxidizing agents.[9]

Section 3: Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and comply with regulations.

Disposal of 6801 MULTILEC® Industrial Oil

- Waste Oil: This material may be recycled if it has not been contaminated.[1]
- Contaminated Materials: Absorbent materials used for spill cleanup should be collected in a labeled, sealed container for disposal.[1]
- Regulations: Dispose of waste in accordance with local, state, and federal regulations.[2]

Disposal of Tetrachloroethylene

- Hazardous Waste: Tetrachloroethylene and materials contaminated with it are considered hazardous waste.[6][8]
- Containers: Collect all waste in clearly labeled, sealed, and chemically compatible containers.
- Disposal Methods: Disposal options include incineration with an acid scrubber to remove haloacids.[8] Land disposal is generally prohibited.[8]
- Regulations: All disposal must be conducted through a licensed hazardous waste disposal facility in accordance with all applicable regulations.

Section 4: Quantitative Data

Physical and Chemical Properties of 6801 MULTILEC® Industrial Oil



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Physical and Chemical Properties of Tetrachloroethylene



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Section 5: Workflow Diagrams

The following diagrams illustrate the safe handling workflow for hazardous chemicals.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Safe Chemical Handling Workflow



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Chemical Spill Response Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. lubeng.com.au](http://lubeng.com.au) [lubeng.com.au]
- [2. 5051652.fs1.hubspotusercontent-na1.net](http://5051652.fs1.hubspotusercontent-na1.net) [5051652.fs1.hubspotusercontent-na1.net]
- [3. Tetrachloroethylene \(perchloroethylene\) | NIOSH | CDC](#) [archive.cdc.gov]
- [4. CDC - NIOSH Pocket Guide to Chemical Hazards - Tetrachloroethylene](#) [cdc.gov]
- [5. Report | CAMEO Chemicals | NOAA](#) [cameochemicals.noaa.gov]
- [6. nj.gov](http://nj.gov) [nj.gov]
- [7. Perchloroethylene Handling: Safety Protocols, Storage & Regulations](#) [perchloroethylene.co.za]
- [8. PRODUCTION, IMPORT/EXPORT, USE, AND DISPOSAL - Toxicological Profile for Tetrachloroethylene - NCBI Bookshelf](#) [ncbi.nlm.nih.gov]
- [9. nbinno.com](http://nbinno.com) [nbinno.com]

- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for E6801]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1671027#personal-protective-equipment-for-handling-e6801>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)